

An In-depth Technical Guide to the Safe Handling of N,N-Dimethylethylamine

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Compound of Interest

Compound Name: *N,N*-dimethylethylamine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **N,N-dimethylethylamine** (DMEA), a versatile yet hazardous tertiary amine. Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

N,N-dimethylethylamine is a colorless to pale yellow liquid with a strong, ammonia-like or fishy odor.^{[1][2]} It is a highly flammable and volatile compound.^[1] A summary of its key physical and chemical properties is presented below for quick reference.

Property	Value
Molecular Formula	C ₄ H ₁₁ N[1]
Molecular Weight	73.14 g/mol [1]
CAS Number	598-56-1[3]
Appearance	Clear, colorless to pale yellow liquid[1][4]
Odor	Strong, ammonia-like or fishy[1][2]
Boiling Point	36-38 °C[1][5]
Melting Point	-140 °C[1][5]
Flash Point	-28 °C[1]
Density	0.675 g/mL at 25 °C[1][5]
Vapor Pressure	8.09 psi at 20 °C[5]
Solubility	Miscible with water and soluble in organic solvents[1]

Toxicological Data

N,N-dimethylethylamine is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[3][6] Inhalation of high concentrations of vapor may lead to symptoms such as headaches, dizziness, nausea, and vomiting.[3]

Metric	Value	Species
LD50 Oral	606 mg/kg	Rat[6]
LD50 Dermal	>200 mg/kg	Rabbit[6]
LC50 Inhalation	2.3 - 15.4 mg/L (1 hour)	Rat[6]

Hazard Identification and Personal Protective Equipment (PPE)

DMEA is classified as a flammable liquid and is corrosive to the skin and eyes.^[1] It is also toxic upon inhalation and ingestion.^[1] Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

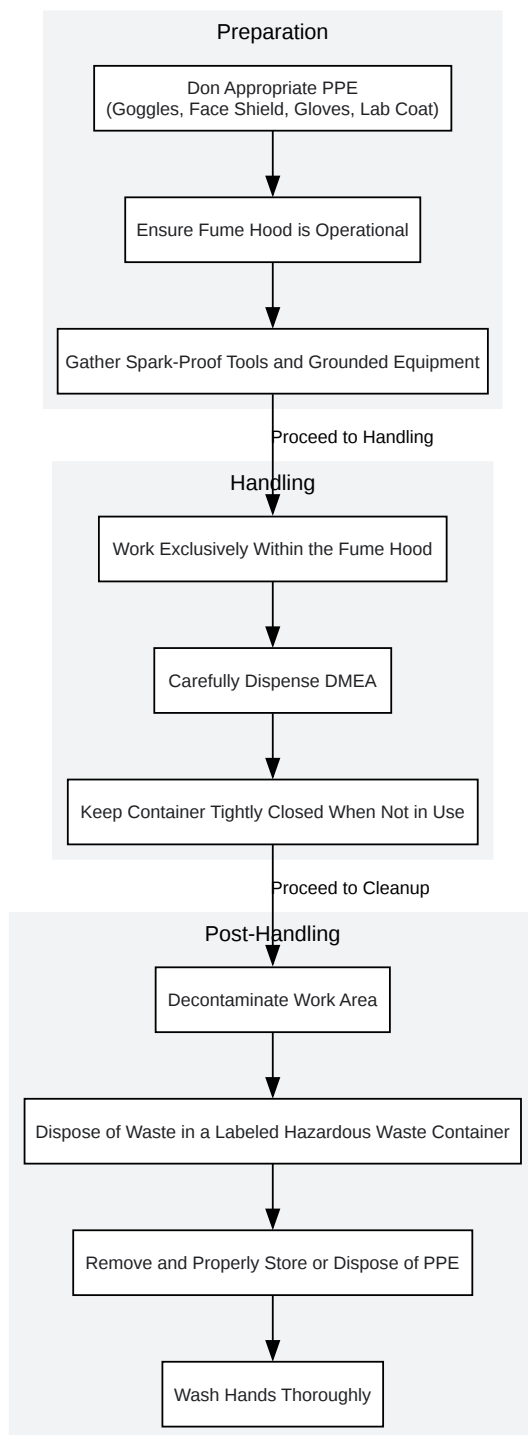
- **Eye and Face Protection:** Chemical splash goggles and a face shield are essential to protect against splashes and vapors.^{[3][7][8]}
- **Hand Protection:** Chemical-resistant gloves, such as butyl, neoprene, or nitrile, should be worn.^{[8][9]} It is crucial to consider the breakthrough time of the glove material for prolonged handling.^[8]
- **Body Protection:** A chemical-resistant lab coat or apron worn over long-sleeved clothing and closed-toe shoes is required to protect the skin from accidental spills.^{[7][8]}
- **Respiratory Protection:** All work with DMEA should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[3][10]} In situations where vapor concentrations are likely to be high or ventilation is inadequate, a NIOSH/MSHA-approved respirator with a suitable cartridge (e.g., type K, green, for ammonia and organic ammonia derivatives) must be used.^{[3][8]}

Experimental Protocols: Safe Handling and Storage

General Handling Procedures

All operations involving **N,N-dimethylethylamine** must be performed in a well-ventilated chemical fume hood.^{[3][10]} Use spark-proof tools and explosion-proof equipment.^{[7][11]} Ground and bond containers when transferring the material to prevent static discharge.^{[3][7]} Avoid contact with skin, eyes, and clothing.^[7] Do not breathe vapors or mist.^[3]

General Handling Workflow for N,N-Dimethylethylamine

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General Handling Workflow

Storage

Store **N,N-dimethylethylamine** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[7]^[11] Keep the container tightly closed.^[7] Store in a designated flammables area.^[7] It is incompatible with strong oxidizing agents, acids, acid chlorides, carbon dioxide, and acid anhydrides.^[7]

Emergency Procedures

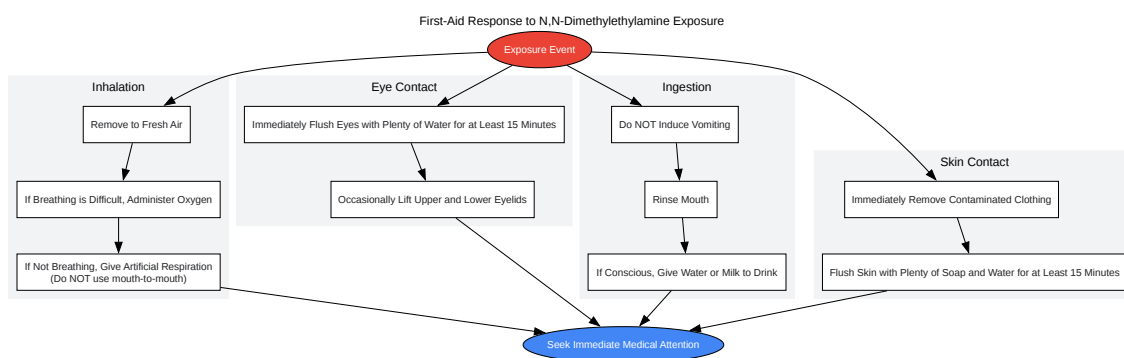
In the event of an emergency, it is crucial to follow the established protocols to minimize harm.

Spills and Leaks

For any spill, immediately evacuate the area and remove all sources of ignition.^[3] Ventilate the area.^[10] For small spills, absorb the material with an inert absorbent such as sand, earth, or vermiculite and place it in a suitable, labeled container for disposal.^[3]^[11] For large spills, dike the area to contain the spill and prevent it from entering drains or waterways.^[11]

First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken upon exposure to **N,N-dimethylethylamine**.



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First-Aid Response Workflow

- Inhalation: Remove the victim to fresh air immediately.^[7] If breathing is difficult, give oxygen.^[7] If breathing has ceased, apply artificial respiration using a suitable mechanical device.^[7] Do not use mouth-to-mouth resuscitation.^[7] Seek immediate medical attention.^[7]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.^[7] Seek immediate medical attention.^[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[7] Seek immediate medical attention.^[7]

- Ingestion: Do NOT induce vomiting.[3] If the victim is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[12] Never give anything by mouth to an unconscious person.[12] Seek immediate medical attention.[7]

Fire-Fighting Measures

N,N-dimethylethylamine is highly flammable.[1] In case of a fire, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish.[7] Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[7] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Disposal Considerations

Dispose of **N,N-dimethylethylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3] Do not dispose of it down the drain.[3] Waste should be handled by a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for **N,N-dimethylethylamine** before use.

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